

# A Comprehensive Technical Guide to 4-Bromo-3,5-dimethylphenol

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## Compound of Interest

Compound Name: 4-Bromo-3,5-dimethylphenol

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This technical guide provides an in-depth overview of the physicochemical properties and analytical methodologies related to **4-Bromo-3,5-dimethylphenol**, a key reagent in various chemical syntheses.

## Physicochemical Properties of 4-Bromo-3,5-dimethylphenol

**4-Bromo-3,5-dimethylphenol**, also known as 4-Bromo-3,5-xylenol, is a brominated phenol derivative. It presents as a white to pale cream or pink crystalline powder.[\[1\]](#)[\[2\]](#) Its chemical structure and key properties are summarized below.

## Quantitative Data Summary

Property	Value	Source(s)
Melting Point	113-115 °C	[3][4]
112.0-118.0 °C	[1][2]	
113-116 °C	[5]	
115.0-118.0 °C	[6]	
113-117 °C	[7]	
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	[2][3][7][8]
Molecular Weight	201.06 g/mol	[3][4][8]
Assay (by GC)	≥98.5%	[1][2]
99%	[3][4]	
>98.0%	[6]	
CAS Number	7463-51-6	[2][3][4][5][7]

## Experimental Protocols

### Determination of Melting Point

The melting point of a solid organic compound is a critical physical property used for identification and purity assessment. A pure crystalline solid will have a sharp melting point, typically within a 0.5-1.0°C range. The presence of impurities generally leads to a depression and broadening of the melting point range.

Methodology:

A common method for determining the melting point involves using a capillary tube and a melting point apparatus.[9]

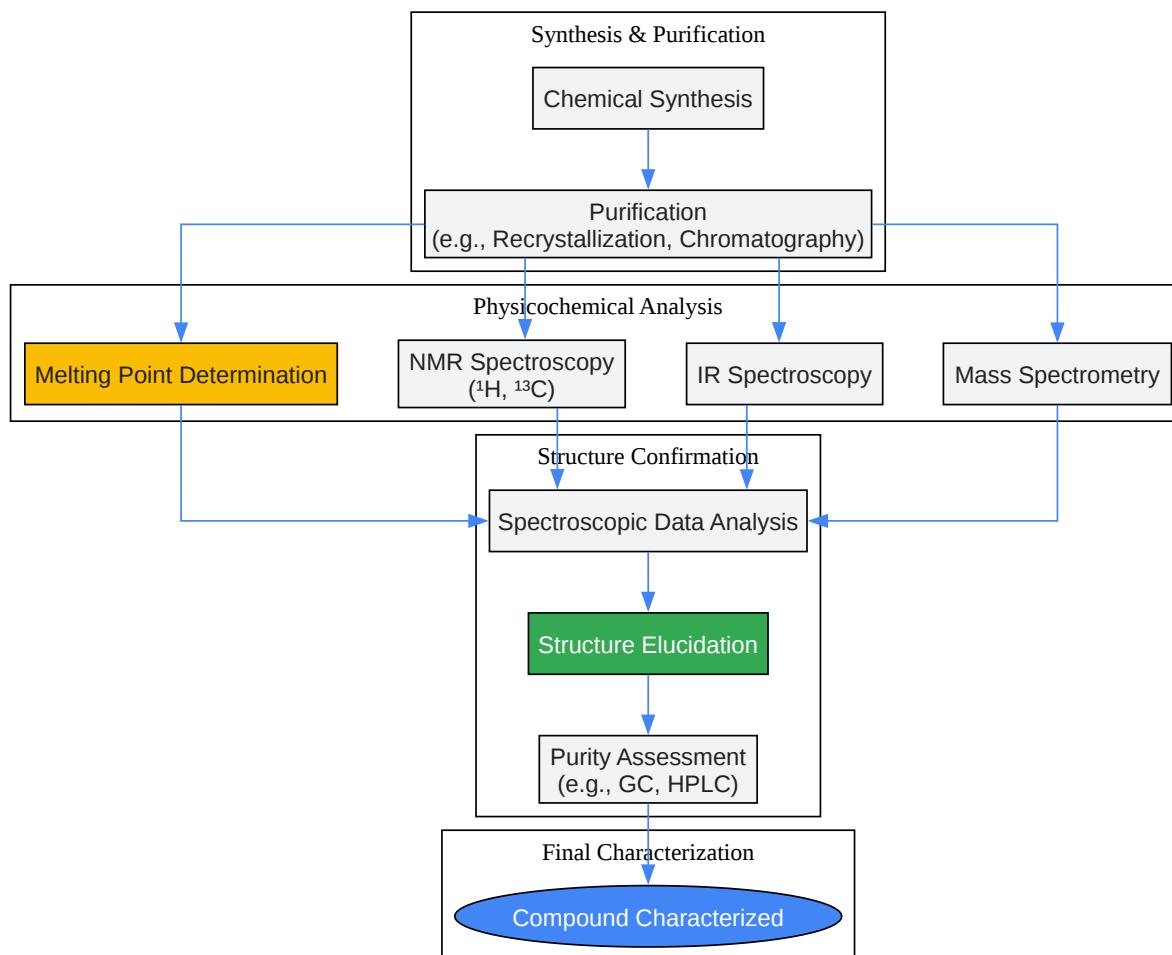
- Sample Preparation: A small amount of the dry, crystalline **4-Bromo-3,5-dimethylphenol** is placed in a capillary tube, which is then sealed at one end.[9] The sample is packed down to a height of 1-2 mm by tapping the tube.[9][10]

- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a thermometer.[9]
- Heating: The sample is heated, and the rate of temperature increase should be slow, around 1-2°C per minute, as the temperature approaches the expected melting point. This ensures thermal equilibrium between the sample, the heating block, and the thermometer.
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This provides the melting point range.
- Refinement (Optional but Recommended): An initial rapid determination can be performed to find an approximate melting point. Subsequently, a more careful, slower determination is carried out to obtain an accurate value.

## Visualizations

### Logical Workflow for Compound Identification

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound like **4-Bromo-3,5-dimethylphenol**.

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Caption: Workflow for the synthesis, purification, and characterization of a chemical compound.

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